

In vitro and in vivo studies with 4-Methyl-1H-indol-3-amine

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Compound of Interest

Compound Name: 4-Methyl-1H-indol-3-amine

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Application Notes and Protocols: 4-Methyl-1H-indol-3-amine

A comprehensive review of the available scientific literature reveals a significant gap in the research concerning the specific compound **4-Methyl-1H-indol-3-amine**. At present, there are no published in vitro or in vivo studies detailing its biological activity, mechanism of action, or potential therapeutic applications.

While the broader family of indole-containing molecules has been the subject of extensive scientific investigation, yielding a wealth of information on their diverse pharmacological properties, this particular derivative remains uncharacterized in the public domain. The indole scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic drugs with activities ranging from antimicrobial and anti-inflammatory to anticancer and psychoactive.

Our extensive search for data on **4-Methyl-1H-indol-3-amine** across multiple scientific databases and research articles did not yield any specific experimental data. The retrieved studies focused on other substituted indole derivatives, including:

- 4-(Indol-3-yl)thiazole-2-amines: Investigated for their antimicrobial properties.[1]
- Derivatives of 2-(1H-indol-3-yl)quinazolin-4(3H)-one: Assessed for cytotoxicity and antibacterial activity.[2]

- Substituted 1H-imidazol-5-yl-1H-indoles: Screened for activity against methicillin-resistant *Staphylococcus aureus* (MRSA).
- N-((1-methyl-1H-indol-3-yl)methyl)-N-(3,4,5-trimethoxyphenyl)acetamide derivatives: Evaluated as inhibitors of tubulin polymerization for potential anticancer applications.[3]
- Various other indole amines and derivatives: Studied for activities such as anti-cholinesterase, anti-inflammatory, and as serotonin-dopamine releasing agents.[4][5][6]

The lack of specific data for **4-Methyl-1H-indol-3-amine** prevents the creation of the requested detailed Application Notes and Protocols. The core requirements, including the summarization of quantitative data in tables, provision of detailed experimental methodologies, and the generation of signaling pathway diagrams, are all contingent upon the existence of primary research findings.

For researchers, scientists, and drug development professionals interested in this specific molecule, the current landscape represents an unexplored area of research. Future investigations would need to begin with the fundamental steps of chemical synthesis, purification, and structural characterization. Following this, a comprehensive screening cascade involving a variety of in vitro assays would be necessary to elucidate any potential biological activity. Promising in vitro results would then warrant progression to in vivo studies in appropriate animal models to assess efficacy, pharmacokinetics, and safety.

We encourage the scientific community to undertake studies on **4-Methyl-1H-indol-3-amine** to expand the knowledge base of indole derivatives and potentially uncover novel therapeutic agents. As new research emerges, this document can be updated to reflect the latest findings.

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